

Application Notes and Protocols for Delavinone in Cell-Based Assays

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Compound of Interest

Compound Name: Delavinone

Cat. No.: B12416197

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Introduction

Delavinone is a novel small molecule inhibitor with demonstrated anti-proliferative effects, notably in colorectal cancer (CRC) cells. Its mechanism of action involves the induction of oxidative stress and ferroptosis through the inhibition of the PKC δ -mediated phosphorylation of Nrf2.^[1] These application notes provide detailed protocols for the proper dissolution of **Delavinone** and its application in common cell-based assays, ensuring reliable and reproducible results for in vitro studies.

Data Presentation: Physicochemical and Solubility Data

Delavinone's solubility is a critical factor for its use in aqueous cell culture environments. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.

Property	Data	Source
Molecular Formula	C ₂₇ H ₄₃ NO ₂	Commercial Supplier Data
Molecular Weight	413.64 g/mol	Commercial Supplier Data
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	Inferred from commercial availability of a 10 mM solution in DMSO and standard laboratory practice for water-insoluble compounds in cell-based assays.
Known Stock Solution	10 mM in DMSO	A commercial vendor supplies Delavinone in this format, indicating good solubility and stability at this concentration.
Aqueous Solubility	Sparingly soluble to insoluble	Inferred from the necessity of using an organic solvent like DMSO for stock solution preparation for use in aqueous cell culture media.
Alternative Solvent	Methanol:Water (1:1)	A 1 mg/mL stock solution has been prepared in this solvent for pharmacokinetic studies, but it is less common for cell-based assays due to potential methanol toxicity.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Delavinone Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution of **Delavinone**.

Materials:

- **Delavinone** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Determine the required mass of **Delavinone**:
 - Use the following formula to calculate the mass of **Delavinone** needed to prepare the desired volume of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L/mL} \times \text{Volume (mL)} \times 413.64 \text{ g/mol} \times 1000 \text{ mg/g}$
 - Example: For 1 mL of a 10 mM stock, 4.136 mg of **Delavinone** is required.
- Weighing **Delavinone**:
 - Under a fume hood, carefully weigh the calculated amount of **Delavinone** powder using an analytical balance.
- Dissolution:
 - Transfer the weighed **Delavinone** to a sterile amber vial.
 - Add the calculated volume of anhydrous, cell culture grade DMSO.
 - Vortex the solution thoroughly for 1-2 minutes until the **Delavinone** is completely dissolved. A brief, gentle warming to 37°C in a water bath can aid dissolution if necessary.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile amber microcentrifuge tubes. This prevents repeated freeze-thaw cycles.

- Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year).

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the serial dilution of the 10 mM stock solution to final working concentrations for treating cells.

Materials:

- 10 mM **Delavinone** stock solution in DMSO
- Sterile, complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or a 96-well plate for dilutions

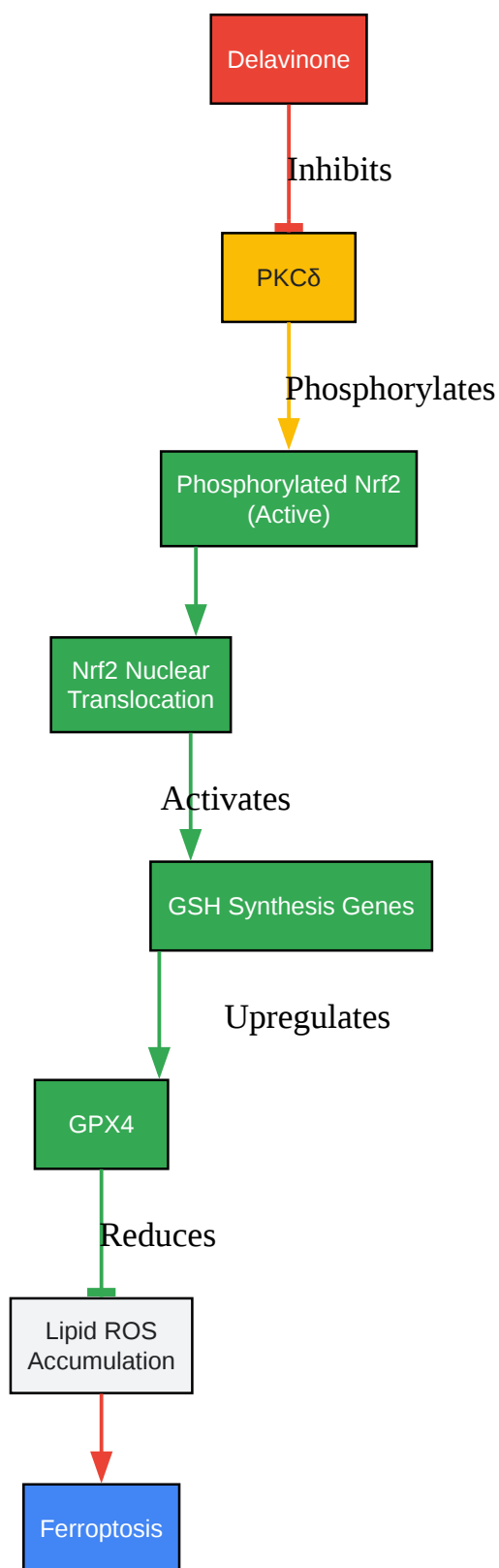
Procedure:

- Thaw the Stock Solution:
 - Thaw a single aliquot of the 10 mM **Delavinone** stock solution at room temperature.
- Intermediate Dilutions (if necessary):
 - For a wide range of final concentrations, it is advisable to first prepare an intermediate stock (e.g., 1 mM) by diluting the 10 mM stock 1:10 in sterile cell culture medium.
- Final Working Solutions:
 - Perform serial dilutions from your highest concentration stock (e.g., 10 mM or 1 mM) into the final cell culture medium.
 - Crucially, ensure the final concentration of DMSO in the medium applied to the cells is $\leq 0.1\%$ to avoid solvent-induced cytotoxicity.
 - Example Dilution Scheme for a 100 μM final concentration:

- Add 1 μL of 10 mM **Delavinone** stock to 99 μL of cell culture medium. This results in a 100 μM working solution with 1% DMSO.
- When adding this to cells (e.g., 10 μL of this solution to 90 μL of cells in a well), the final DMSO concentration will be 0.1%.
- Vehicle Control:
 - Prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **Delavinone** used in the experiment. This is essential to distinguish the effects of the compound from the effects of the solvent.
- Application to Cells:
 - Add the prepared working solutions (and the vehicle control) to your cell cultures and incubate for the desired experimental duration.

Mandatory Visualizations

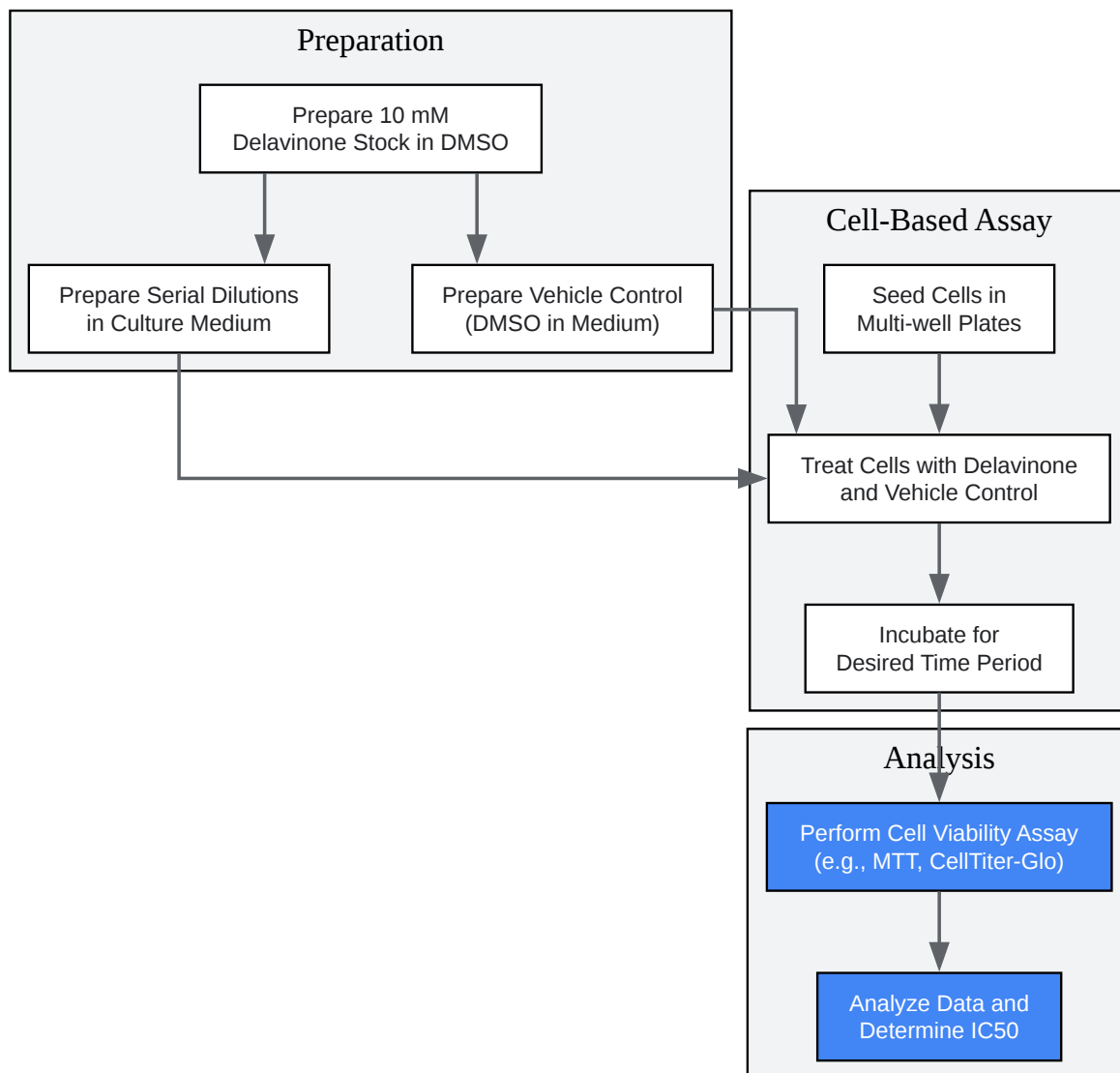
Signaling Pathway of Delavinone Action



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Caption: **Delavinone** inhibits PKCδ, leading to reduced Nrf2 activity and ferroptosis.

Experimental Workflow for Cell-Based Assays



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Caption: Workflow for determining **Delavinone**'s cytotoxicity in cell culture.

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References

- 1. Delavinone elicits oxidative stress and triggers ferroptosis in colorectal cancer by inhibiting PKC δ -mediated phosphorylation of Nrf2 - PubMed [pubmed.ncbi.nlm.nih.gov]
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